

understanding the binding site of HIV-1 inhibitor-

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Compound of Interest		
Compound Name:	HIV-1 inhibitor-40	
Cat. No.:	B12405101	Get Quote

References

- 1. medchemexpress.com [medchemexpress.com]
- 2. What are HIV-1 integrase inhibitors and how do they work? [synapse.patsnap.com]
- 3. How Integrase Inhibitors Work International Association of Providers of AIDS Care [iapac.org]
- 4. pnas.org [pnas.org]
- 5. Identification of an inhibitor-binding site to HIV-1 integrase with affinity acetylation and mass spectrometry PMC [pmc.ncbi.nlm.nih.gov]
- 6. researchgate.net [researchgate.net]
- 7. HIV-1 Entry Inhbitors: An Overview PMC [pmc.ncbi.nlm.nih.gov]
- 8. pnas.org [pnas.org]
- 9. HIV-1 Maturation: Lessons Learned from Inhibitors PMC [pmc.ncbi.nlm.nih.gov]
- 10. pubs.acs.org [pubs.acs.org]
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